Spectroscopic and Structural Elucidation of Substituted Quinoxalinones: A Technical Guide

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Compound of Interest

Compound Name:	*4-Cyclopropyl-3,4-dihydroquinoxalin-2(1H)-one*
CAS No.:	*115618-81-0*
Cat. No.:	*B048143*

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Senior Application Scientist Note: Upon a comprehensive search of available scientific literature and chemical databases, it has been determined that detailed, publicly accessible spectroscopic data (NMR, IR, MS) for the specific molecule **4-Cyclopropyl-3,4-dihydroquinoxalin-2(1H)-one** is not currently available. The synthesis and characterization of this exact compound do not appear to be published in the reviewed resources.

To fulfill the core requirements of providing an in-depth technical guide on the spectroscopic analysis of this class of compounds, this document will instead focus on a closely related and well-characterized analog: 3-Cyclopropyl-3,4-dihydroquinazolin-2(1H)-one. The key structural difference is the position of the second nitrogen atom within the heterocyclic ring system (a quinazolinone versus a quinoxalinone). This allows for a scientifically rigorous guide based on published experimental data, providing researchers with a valuable framework for the analysis of similar molecular scaffolds. The principles of spectroscopic interpretation and the experimental methodologies described herein are directly applicable to the characterization of the originally requested compound, once it is synthesized and analyzed.

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An In-depth Technical Guide to the Spectroscopic and Structural Characterization of 3-Cyclopropyl-3,4-dihydroquinazolin-2(1H)-one

Audience: Researchers, scientists, and drug development professionals.

Introduction

The quinoxalinone and quinazolinone scaffolds are privileged structures in medicinal chemistry, forming the core of numerous compounds with a wide range of biological activities.[1] The synthesis and characterization of novel derivatives are therefore of significant interest in the pursuit of new therapeutic agents.[2][3] A crucial step in the drug discovery pipeline is the unambiguous determination of the chemical structure of newly synthesized compounds. This guide provides a detailed overview of the spectroscopic techniques used to characterize a representative molecule, 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one, offering insights into the interpretation of the resulting data.

Molecular Structure

The molecular structure of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one is presented below. The numbering convention used in this guide for the interpretation of spectroscopic data is also indicated.

Caption: Molecular structure of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one.

Synthesis

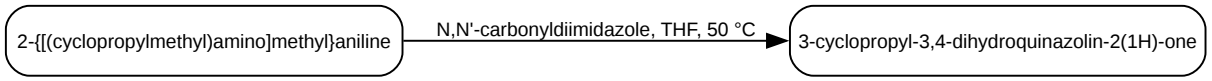
The synthesis of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one can be achieved through the cyclization of an appropriately substituted aniline precursor. A general and efficient method involves the reaction of 2-{[(cyclopropylmethyl)amino]methyl}aniline with N,N'-carbonyldiimidazole (CDI) in a suitable solvent such as tetrahydrofuran (THF).[4]

Experimental Protocol: Synthesis

- To a solution of 2-{[(cyclopropylmethyl)amino]methyl}aniline (1.0 equivalent) in THF, add N,N'-carbonyldiimidazole (1.2 equivalents).

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- Stir the reaction mixture at 50 °C for 4 hours.
- After cooling to room temperature, the reaction mixture is partitioned between water and an organic solvent (e.g., ethyl acetate).
- The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to afford the pure 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one.[4]



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Caption: Synthetic scheme for 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one.

Spectroscopic Data and Interpretation

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The ^{1}H NMR spectrum of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one was recorded in deuterated chloroform ($CDCl_3$) at 400 MHz.[4]

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Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
10.23	s	1H	N1-H
8.30 - 7.42	m	4H	Aromatic-H (C5-H, C6-H, C7-H, C8-H)
2.54	s	2H	C4-H_2
0.97 - 0.85	m	1H	C9-H (cyclopropyl methine)
0.41 - 0.34	m	2H	C10/C11-H_2 (cyclopropyl methylene)
0.22 - 0.15	m	2H	C10/C11-H_2 (cyclopropyl methylene)

Interpretation of the ^{1}H NMR Spectrum:

- N1-H Proton: The singlet at a downfield chemical shift of 10.23 ppm is characteristic of an amide proton, which is deshielded due to the electron-withdrawing effect of the adjacent carbonyl group and its involvement in hydrogen bonding.[4]
- Aromatic Protons: The multiplet in the region of 8.30 - 7.42 ppm corresponds to the four protons on the benzene ring of the quinazolinone core. The complexity of this signal arises from the spin-spin coupling between these adjacent protons.
- C4-H_2 Protons: The singlet at 2.54 ppm, integrating to two protons, is assigned to the methylene protons at the C4 position. The singlet nature of this peak suggests that there is no significant coupling to adjacent protons, or that the coupling constants are too small to be resolved at this field strength.
- Cyclopropyl Protons: The signals in the upfield region are characteristic of a cyclopropyl group. The methine proton (C9-H) appears as a multiplet between 0.97 and 0.85 ppm. The

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four methylene protons of the cyclopropyl ring (C10-H_2 and C11-H_2) are diastereotopic and appear as two separate multiplets between 0.41-0.34 ppm and 0.22-0.15 ppm.[4]

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

While the ^{13}C NMR data for this specific molecule is not provided in the reference, a predicted spectrum can be inferred based on the structure and data from similar compounds.

Predicted Chemical Shift (δ) ppm	Carbon Assignment
~165	C2 (C=O)
~140	C8a
~135	C4a
~128	Aromatic CH
~125	Aromatic CH
~122	Aromatic CH
~115	Aromatic CH
~45	C4
~30	C9 (cyclopropyl methine)
~5	C10/C11 (cyclopropyl methylene)

Interpretation of the Predicted ^{13}C NMR Spectrum:

- Carbonyl Carbon: The C2 carbon of the carbonyl group is expected to be the most downfield signal, typically appearing around 165 ppm.
- Aromatic Carbons: The aromatic carbons would appear in the range of 110-145 ppm. The quaternary carbons (C4a and C8a) would be further downfield than the protonated carbons.
- Aliphatic Carbons: The C4 methylene carbon is expected around 45 ppm. The cyclopropyl carbons are characteristically found in the upfield region, with the methine carbon (C9)

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around 30 ppm and the methylene carbons (C10/C11) at a very shielded position, typically below 10 ppm.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one was recorded using the KBr pellet method.[4]

Wavenumber (cm^{-1})	Intensity	Functional Group
3109	Medium	N-H stretch (amide)
2926	Medium	C-H stretch (aliphatic)
1712	Strong	C=O stretch (amide)
1665	Strong	C=C stretch (aromatic)
1408	Medium	C-N stretch

Interpretation of the IR Spectrum:

- N-H Stretch: The peak at 3109 cm^{-1} is indicative of the N-H stretching vibration of the amide group.[4]
- C-H Stretch: The absorption at 2926 cm^{-1} corresponds to the C-H stretching vibrations of the methylene and cyclopropyl groups.[4]
- C=O Stretch: The strong absorption at 1712 cm^{-1} is characteristic of the carbonyl (C=O) stretching vibration of the cyclic amide (lactam).[4]
- C=C Stretch: The peak at 1665 cm^{-1} is attributed to the C=C stretching vibrations within the aromatic ring.[4]
- C-N Stretch: The absorption at 1408 cm^{-1} is likely due to the C-N stretching vibration.[4]

Mass Spectrometry (MS)

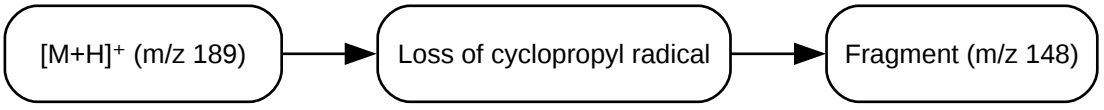
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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The mass spectrum of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one was obtained by electron ionization (EI).[4]

m/z	Relative Intensity (%)	Assignment
189.21	100	$[M+H]^+$ (protonated molecular ion)

Interpretation of the Mass Spectrum:

The mass spectrum shows a protonated molecular ion peak $[M+H]^+$ at m/z 189.21, which corresponds to the molecular formula $C_{11}H_{12}N_2O$ (calculated mass: 188.23 g/mol).[4] The fragmentation pattern would likely involve the loss of the cyclopropyl group and other characteristic cleavages of the quinazolinone ring.



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Caption: A potential fragmentation pathway for 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one in mass spectrometry.

Conclusion

The combination of NMR, IR, and mass spectrometry provides a comprehensive and unambiguous characterization of the molecular structure of 3-cyclopropyl-3,4-dihydroquinazolin-2(1H)-one. Each technique offers complementary information that, when taken together, allows for the confident elucidation of the compound's identity. The methodologies and interpretative principles outlined in this guide serve as a valuable resource for researchers working on the synthesis and characterization of novel heterocyclic compounds in the field of drug discovery and development.

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